

Personal protective equipment for handling Imisopasem manganese

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Compound of Interest

Compound Name: *Imisopasem manganese*

Cat. No.: *B10826914*

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Essential Safety and Handling Guide for Imisopasem Manganese

This guide provides crucial safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Imisopasem manganese**. The following procedures are designed to ensure safe operational handling and disposal of this compound.

Chemical Identification:

Name	Imisopasem manganese
Synonyms	M40403, GC4419
CAS Number	218791-21-0
Molecular Formula	C ₂₁ H ₃₅ Cl ₂ MnN ₅
Molecular Weight	483.38 g/mol
Appearance	White solid powder

Personal Protective Equipment (PPE)

All personnel must use the following personal protective equipment when handling **Imisopasem manganese**.

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for operations with a significant splash hazard.	To prevent eye contact with the powder or solutions.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene).	To prevent skin contact.
Body Protection	Laboratory coat. For larger quantities or potential for significant exposure, chemical-resistant coveralls may be necessary.	To protect skin and personal clothing from contamination.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended. Use in a well-ventilated area, preferably a chemical fume hood.	To prevent inhalation of the powder.

Operational Handling Plan

Follow these step-by-step procedures for the safe handling of **Imisopasem manganese** from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled with the chemical name and hazard information.
- Log the receipt of the chemical in the laboratory inventory.

2. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- Recommended storage temperatures are typically -20°C for long-term storage and 4°C for short-term storage.[\[2\]](#)

3. Preparation for Use:

- Work in a designated area, such as a chemical fume hood, to minimize exposure.
- Before handling, ensure all necessary PPE is correctly worn.
- Have an emergency spill kit readily available.

4. Weighing and Solution Preparation:

- Handle the powder carefully to avoid generating dust.
- Use appropriate tools (e.g., spatula, weigh paper) for transferring the powder.
- When preparing solutions, slowly add the powder to the solvent to prevent splashing.
- **Imisopasem manganese** is soluble in DMSO and water.[\[2\]](#)[\[3\]](#)

5. Experimentation:

- Keep containers closed when not in use.
- Clearly label all solutions with the chemical name, concentration, and date of preparation.
- Avoid contact with skin and eyes.[\[1\]](#)

6. Decontamination:

- Clean all equipment and work surfaces thoroughly after use.
- Wipe down the work area with an appropriate cleaning agent.

Disposal Plan

Proper disposal of **Imisopasem manganese** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **Imisopasem manganese** (e.g., excess powder, contaminated labware, solutions) in a designated, properly labeled, and sealed hazardous waste container.
- Disposal Method:
 - Dispose of chemical waste through a licensed professional waste disposal service.[\[4\]](#)
 - Do not dispose of **Imisopasem manganese** down the drain or in the regular trash.[\[1\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)

Emergency Procedures

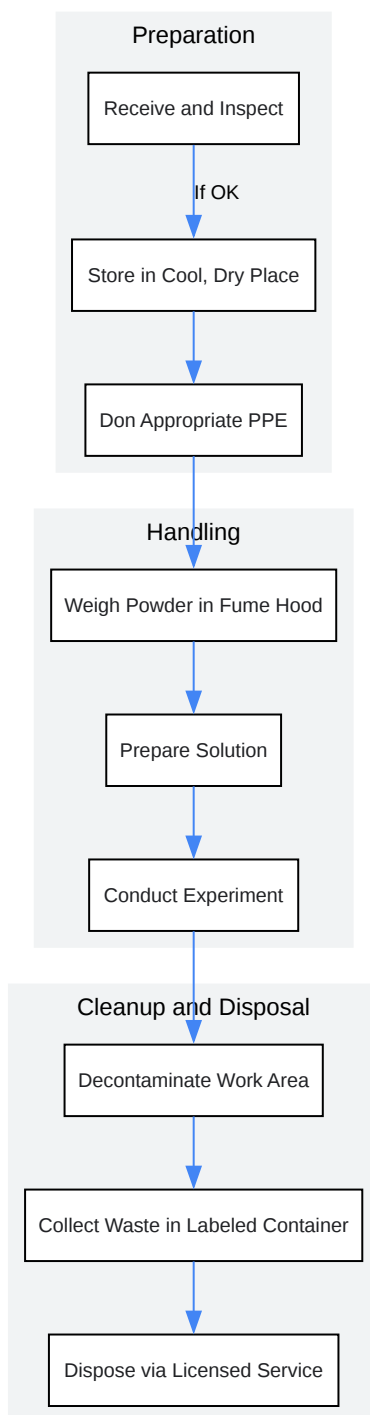
In the event of an emergency, follow these procedures immediately.

Emergency Situation	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops. [1]
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, carefully sweep up the powder, avoiding dust generation, and place it in a sealed container for disposal. For large spills, contact your institution's environmental health and safety department.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Imisopasem manganese** in a laboratory setting.

Workflow for Handling Imisopasem Manganese

[Click to download full resolution via product page](#)Caption: Workflow for Handling **Imisopasem Manganese**.

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